

An In-depth Technical Guide on the Material Safety of Tetrabutylammonium Iodide

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Compound of Interest

Compound Name: Tetrabutylammonium Iodide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information for **Tetrabutylammonium Iodide** (TBAI), a quaternary ammonium salt utilized in various chemical syntheses and laboratory applications. Understanding its properties and associated hazards is crucial for safe handling and use in research and development settings.

Chemical and Physical Properties

Tetrabutylammonium iodide is a white to off-white crystalline solid.^{[1][2]} It is hygroscopic, meaning it readily absorbs moisture from the air, and is also sensitive to light.^{[3][4]} Proper storage in a cool, dry, well-ventilated area in a tightly closed, light-resistant container is essential.^{[4][5]}

Property	Value	References
Molecular Formula	C ₁₆ H ₃₆ IN	[6][7]
Molar Mass	369.37 g/mol	[1]
Melting Point	141-143 °C	[7]
Density	1.20 g/cm ³	[7]
Solubility	Soluble in water and methanol. Insoluble in benzene.	[7]
Appearance	White to off-white crystalline solid	[1][8]

Toxicological Data

TBAI is harmful if swallowed and causes skin and serious eye irritation.[5][8] It may also cause respiratory irritation.[5][8]

Metric	Value	Species	References
LD50 Oral	1990 mg/kg	Rat	[3][4]
LC50 (Zebra fish)	> 100 mg/l	Danio rerio	

Hazard Identification and Classification

Tetrabutylammonium iodide is classified as an irritant and is harmful. Appropriate personal protective equipment (PPE) should always be used when handling this substance.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure	3	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets.[\[5\]](#)[\[8\]](#)

Experimental Protocols: Safety and Handling

Detailed procedures for safe handling and emergency situations are critical. The following protocols are derived from standard safety data sheets.

4.1. Personal Protective Equipment (PPE) Protocol

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[3\]](#)
- Skin Protection: Wear appropriate protective gloves (tested according to EN 374) and clothing to prevent skin exposure.[\[3\]](#)[\[6\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[\[3\]](#)[\[9\]](#)

4.2. First Aid Measures Protocol

- After Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[5\]](#)[\[10\]](#)
- In Case of Skin Contact: Take off contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[\[5\]](#)[\[6\]](#)

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart, and consult a physician.[\[5\]](#)[\[6\]](#)
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[5\]](#)[\[10\]](#)

4.3. Accidental Release Measures Protocol

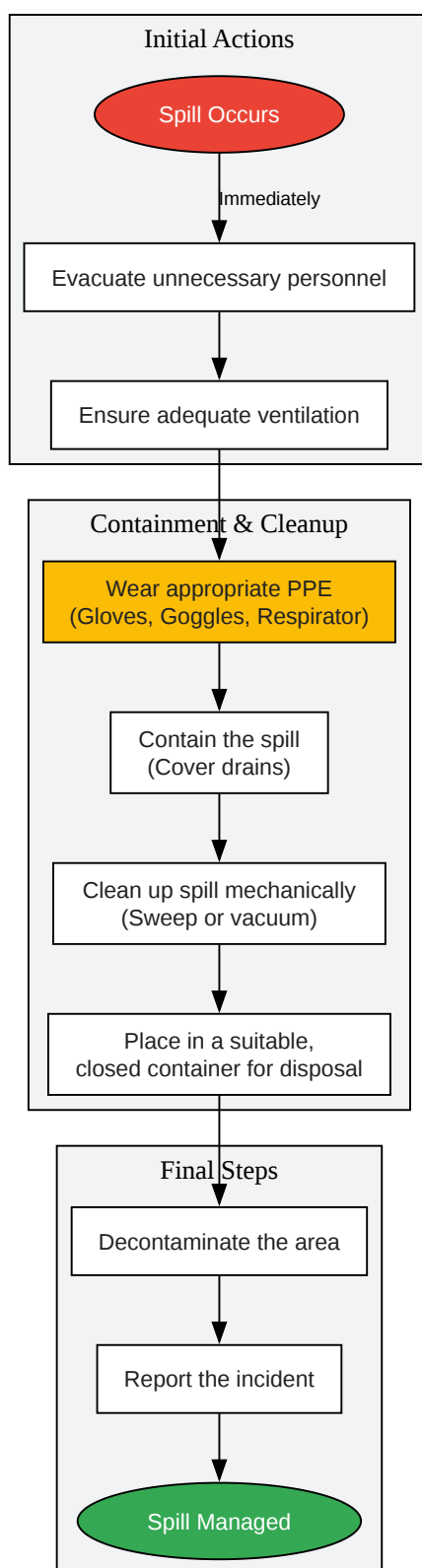
- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[\[5\]](#)[\[10\]](#)
- Environmental Precautions: Do not let product enter drains.[\[5\]](#)
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[5\]](#)[\[10\]](#)

4.4. Firefighting Measures Protocol

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)[\[10\]](#)
- Special Hazards: Hazardous combustion products may include carbon oxides, nitrogen oxides (NOx), and hydrogen iodide.[\[4\]](#)[\[5\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary.[\[5\]](#)[\[10\]](#)

Logical Workflow for Handling a Chemical Spill

The following diagram outlines the logical steps to be taken in the event of a **Tetrabutylammonium Iodide** spill.



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Caption: Logical workflow for responding to a **Tetrabutylammonium Iodide** spill.

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